

Physical appearance and stability of 4,6-Dibromoisatin

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Compound of Interest

Compound Name: 4,6-Dibromoindoline-2,3-dione

Cat. No.: B070428

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An In-depth Technical Guide to 4,6-Dibromoisatin: Physical Appearance and Stability

Introduction

4,6-Dibromoisatin (CAS No. 187326-67-6) is a brominated derivative of isatin, a heterocyclic compound that serves as a vital scaffold in medicinal chemistry and organic synthesis.^{[1][2]} Its unique structure is of significant interest to researchers in drug development for creating novel therapeutic agents. This document provides a comprehensive overview of the known physical and chemical properties of 4,6-Dibromoisatin, with a focus on its appearance, stability, and handling protocols for a scientific audience.

Physicochemical Properties

4,6-Dibromoisatin is a red crystalline powder.^[3] It is characterized by its stability under standard laboratory conditions, particularly its resistance to light and heat.^[3] Proper storage involves keeping the compound in a sealed container in a dry environment at room temperature.^{[3][4]}

A summary of its key physical and chemical data is presented below.

Table 1: Physicochemical Properties of 4,6-Dibromoisatin

Property	Value	Source(s)
CAS Number	187326-67-6	[3][4]
Molecular Formula	C ₈ H ₃ Br ₂ NO ₂	[3][4]
Molar Mass	304.92 g/mol	[3][4]
Appearance	Red crystalline powder	[3]
Melting Point	254-256 °C	[4]
Density (Predicted)	2.179 g/cm ³	[3][4]
Storage Temperature	Room Temperature	[3][4]

Table 2: Solubility Profile of 4,6-Dibromoisatin

Solvent	Solubility	Source(s)
Water	Insoluble	[3]
Ethanol	Soluble	[3]
Toluene	Soluble	[3]
Dimethylformamide (DMF)	Soluble	[3]

Stability and Handling

3.1 Stability

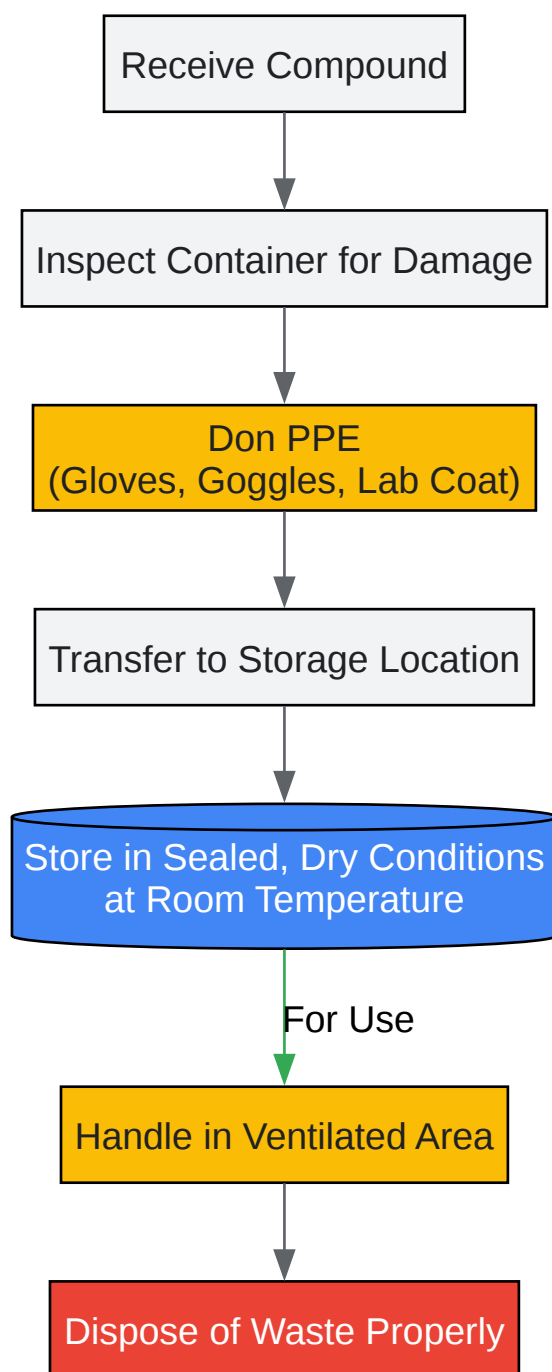
4,6-Dibromoisatin is reported to be a stable compound with good resistance to both heat and light.[3] To ensure its integrity, it should be stored in a tightly sealed container, protected from moisture, and kept at room temperature.[3][4]

3.2 Handling and Safety

While 4,6-Dibromoisatin is considered to have low toxicity, standard laboratory precautions are necessary to minimize exposure.[3] When handling the compound, personnel should wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab

coat.[3] It is crucial to avoid inhaling the powder or allowing it to come into contact with skin and eyes.[3] Work should be conducted in a well-ventilated area or under a fume hood.

The logical workflow for handling and storing the compound is outlined in the diagram below.



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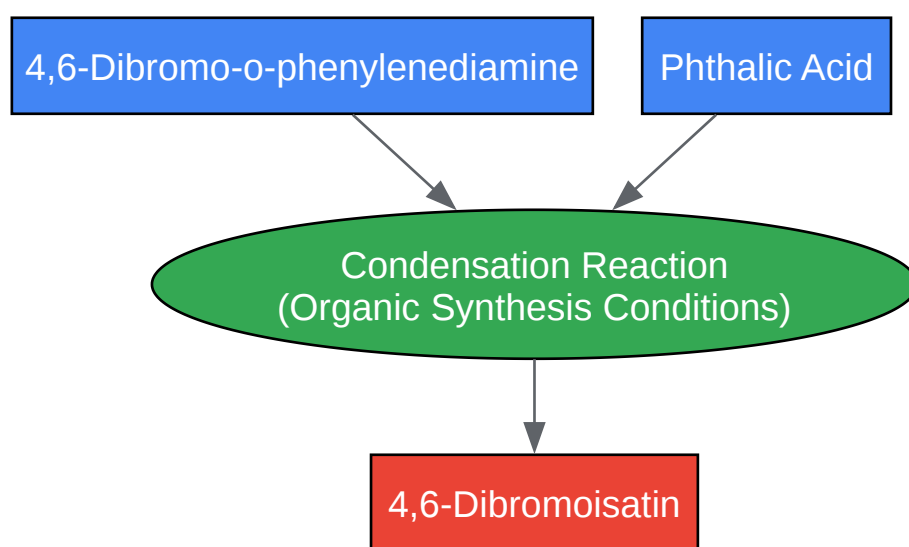
General workflow for handling and storage of 4,6-Dibromoisatin.

Experimental Protocols

4.1 General Synthesis Method

A common method for the preparation of 4,6-Dibromoisatin involves the condensation reaction of 4,6-Dibromo-o-phenylenediamine with phthalic acid.[3] This synthetic route requires appropriate experimental conditions typical of organic synthesis reactions.[3]

The conceptual pathway for this synthesis is visualized below.



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Conceptual synthesis pathway for 4,6-Dibromoisatin.

While specific, detailed protocols for the synthesis of the 4,6-dibromo isomer are not readily available in public literature, procedures for similar compounds, such as 5,7-dibromoisatin, have been described.[1][5] These often involve the direct bromination of isatin under controlled temperature conditions or the synthesis from substituted anilines.[1][5] Researchers may adapt such methods, although optimization for the desired regioisomer would be necessary.

Applications in Research

Isatin and its halogenated derivatives are recognized for their potential in biomedical research and as intermediates for dyes and pigments.[1][3] Bromo-substituted isatins, in particular, have

been investigated for their anti-cancer activities, making 4,6-Dibromoisatin a compound of interest for screening and development in oncology and other therapeutic areas.[1]

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